

Preparation of Sodium Phosphate Dibasic Dodecahydrate Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: Sodium phosphate dibasic dodecahydrate

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Introduction

Sodium phosphate dibasic (Na_2HPO_4) is a fundamental component in many biological and chemical laboratories, primarily utilized in the formulation of phosphate buffers. The dodecahydrate form ($\text{Na}_2\text{HPO}_4 \cdot 12\text{H}_2\text{O}$) is a crystalline salt that is convenient for preparing aqueous solutions. Accurate preparation of stock solutions is critical for ensuring experimental reproducibility in various applications, including cell culture, protein chemistry, and molecular biology assays. This document provides a detailed protocol for the preparation of **sodium phosphate dibasic dodecahydrate** stock solutions.

Materials and Equipment

- **Sodium Phosphate Dibasic Dodecahydrate** ($\text{Na}_2\text{HPO}_4 \cdot 12\text{H}_2\text{O}$)
- Deionized or distilled water
- Analytical balance
- Weighing paper or boat
- Beakers or flasks of appropriate volume

- Graduated cylinders
- Magnetic stirrer and stir bar
- pH meter (optional, for buffer preparation)
- Sterile storage bottles

Quantitative Data Summary

The molecular weight of **sodium phosphate dibasic dodecahydrate** is 358.14 g/mol [1][2][3][4]. This value is the basis for all molarity calculations. The table below provides the mass of $\text{Na}_2\text{HPO}_4 \cdot 12\text{H}_2\text{O}$ required to prepare stock solutions of common molarities and volumes.

Desired Concentration (M)	Desired Volume (mL)	Mass of $\text{Na}_2\text{HPO}_4 \cdot 12\text{H}_2\text{O}$ (g)
0.1	100	3.58
0.1	500	17.91
0.1	1000 (1 L)	35.81
0.5	100	17.91
0.5	500	89.54
0.5	1000 (1 L)	179.07
1.0	100	35.81
1.0	500	179.07
1.0	1000 (1 L)	358.14

Experimental Protocol

This protocol details the steps for preparing a stock solution of **sodium phosphate dibasic dodecahydrate**.

4.1. Calculation of Required Mass: Determine the desired concentration (M) and final volume (V) of the stock solution. Use the following formula to calculate the mass (m) of **sodium phosphate dibasic dodecahydrate** required:

$$m \text{ (g)} = M \text{ (mol/L)} * V \text{ (L)} * 358.14 \text{ (g/mol)}$$

4.2. Weighing the Reagent:

- Place a clean, dry weighing boat on the analytical balance and tare to zero.
- Carefully weigh the calculated mass of **sodium phosphate dibasic dodecahydrate**.

4.3. Dissolving the Reagent:

- Transfer the weighed salt into a beaker or flask containing a volume of deionized or distilled water that is approximately 80% of the final desired volume.
- Add a magnetic stir bar to the beaker/flask and place it on a magnetic stirrer.
- Stir the solution until the **sodium phosphate dibasic dodecahydrate** is completely dissolved. Gentle heating may be applied to expedite dissolution, but ensure the solution cools to room temperature before final volume adjustment.

4.4. Final Volume Adjustment:

- Once the salt is fully dissolved, quantitatively transfer the solution to a graduated cylinder of the appropriate size.
- Rinse the beaker/flask with a small amount of deionized or distilled water and add the rinsing to the graduated cylinder to ensure all the salt is transferred.
- Carefully add deionized or distilled water to reach the final desired volume. Ensure the bottom of the meniscus is aligned with the volume mark.

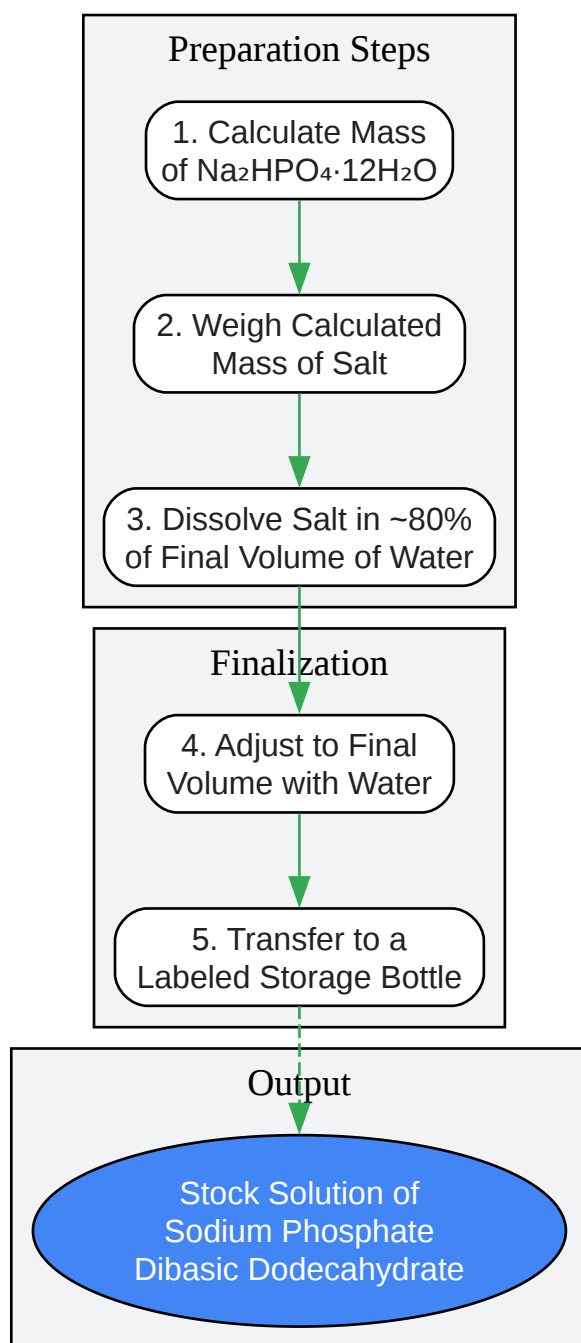
4.5. Storage:

- Transfer the prepared stock solution into a clearly labeled, sterile storage bottle.

- For long-term storage, sterile filtration through a 0.22 μm filter is recommended.
- The solution is stable at room temperature. However, some crystallization may occur if stored at 4°C, which can be redissolved by warming and stirring[5][6].

Visualization of the Experimental Workflow

The following diagram illustrates the logical flow of the protocol for preparing a **sodium phosphate dibasic dodecahydrate** stock solution.



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Caption: Workflow for preparing a stock solution of **sodium phosphate dibasic dodecahydrate**.

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References

- 1. Sodium phosphate, dibasic dodecahydrate, 99%, extra pure | Fisher Scientific [fishersci.ca]
- 2. chemimpex.com [chemimpex.com]
- 3. Sodium phosphate dibasic dodecahydrate | 10039-32-4 [chemicalbook.com]
- 4. Sodium phosphate dibasic dodecahydrate - sec-Sodium phosphate, Disodium hydrogen phosphate dodecahydrate [sigmaaldrich.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
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